

solubility and physical properties of 4'-chlorochalcone

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Compound of Interest

Compound Name: 4'-Chlorochalcone

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An In-depth Technical Guide to the Solubility and Physical Properties of 4'-Chlorochalcone

This technical guide provides a comprehensive overview of the core physicochemical properties of **4'-chlorochalcone** (CAS No: 956-02-5), a synthetic chalcone derivative with significant interest in medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and visualizations to support further research and application.

Introduction

4'-Chlorochalcone, systematically named (E)-1-(4-chlorophenyl)-3-phenylprop-2-en-1-one, is an organic compound belonging to the chalcone family.^{[1][2]} Chalcones are characterized by an open-chain flavonoid structure consisting of two aromatic rings linked by a three-carbon α,β -unsaturated carbonyl system.^[1] The presence of a chlorine atom at the 4'-position of the phenyl ring attached to the carbonyl group distinguishes this particular derivative.^[1] This compound typically appears as a white, yellow, or green crystalline solid and is a valuable precursor for synthesizing various heterocyclic compounds and biologically active molecules, with potential applications as an antimicrobial and anticancer agent.^{[1][3][4][5]}

Physical and Chemical Properties

The physical and chemical properties of **4'-chlorochalcone** are essential for its handling, formulation, and application. These properties are summarized in the table below.

Table 1: Physical and Chemical Properties of **4'-Chlorochalcone**

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₁₁ ClO	[2][3][5]
Molecular Weight	242.70 g/mol	[2][5]
Appearance	White to yellow to green powder/crystal	[3][6]
Melting Point	97-101 °C	[3][5][6][7]
Boiling Point	386.8 ± 42.0 °C (Predicted)	[3][6][7]
Density	1.202 ± 0.06 g/cm ³ (Predicted)	[3][6]
LogP	3.7 - 4.24	[8][9]
Refractive Index	1.632 (Predicted)	[7][8]
CAS Number	956-02-5	[2]

Solubility Profile

4'-Chlorochalcone is characterized by its hydrophobic nature, leading to limited solubility in water.[1] It is, however, soluble in various organic solvents.[1][3] The principle of "like dissolves like" is applicable, where its nonpolar aromatic structure favors solubility in less polar organic solvents.[10]

Table 2: Solubility of **4'-Chlorochalcone**

Solvent	Solubility	Source(s)
Water	Limited / Low	[1][3]
Ethanol	Soluble	[1][3]
Acetone	Soluble	[1]
Dimethylformamide (DMF)	Soluble	[3]
Methanol	Soluble (used in synthesis)	[5][11]

Traditional synthesis and purification methods often utilize alcoholic solvents like ethanol and methanol, highlighting their effectiveness in dissolving **4'-chlorochalcone**.^[5] Ethanol is frequently used for recrystallization to purify the crude product.^{[5][12]}

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation and characterization of **4'-chlorochalcone**.

Table 3: Spectroscopic Data for **4'-Chlorochalcone**

Technique	Key Data Points	Source(s)
UV-Vis	λ_{max} : 310 nm (in Ethanol)	[6][13]
FTIR (KBr Pellet)	Data available, characteristic chalcone peaks expected.	[2]
^1H NMR (in CDCl_3)	Spectral data available.	[14][15]
^{13}C NMR (in CDCl_3)	Spectral data available.	[2][16][17]
Mass Spectrometry	Molecular Ion (m/z): 242.	[2][9]

Experimental Protocols

Detailed methodologies are critical for the reproducible synthesis and analysis of **4'-chlorochalcone**.

Synthesis via Claisen-Schmidt Condensation

The most common method for synthesizing chalcones is the Claisen-Schmidt condensation, an aldol condensation reaction between an aromatic ketone and a non-enolizable aromatic aldehyde.^[4]

- Reactants: 4-chloroacetophenone (1 equivalent) and benzaldehyde (1 equivalent).^[4]
- Catalyst: Aqueous sodium hydroxide (NaOH) solution.^{[12][18]}
- Solvent: 95% Ethanol.^{[12][18]}

- Procedure:

- Dissolve equimolar amounts (e.g., 0.01 mol) of 4-chloroacetophenone and benzaldehyde in 95% ethanol (e.g., 10 mL) in an Erlenmeyer flask equipped with a magnetic stirrer.[18]
- Add a 6M NaOH solution (e.g., 3.5 mL) to the mixture while stirring.[18]
- Continue stirring at room temperature for a designated period (e.g., 10 minutes to several hours). The reaction progress can be monitored by Thin Layer Chromatography (TLC).[18] The product often precipitates out of the solution.[12][18]
- Upon completion, cool the reaction mixture in an ice-water bath to facilitate complete crystallization.[18]
- Collect the solid product by vacuum filtration.[12][18]
- Wash the crystals sequentially with cold water and then ice-cold ethanol to remove unreacted starting materials and catalyst.[18]
- Allow the product to air-dry.[12][18]

Purification by Recrystallization

Recrystallization is a standard procedure to purify the crude **4'-chlorochalcone**.

- Solvent: 95% Ethanol is commonly used.[5][12]

- Procedure:

- Dissolve the crude **4'-chlorochalcone** product in a minimum amount of hot 95% ethanol. [5]
- Once fully dissolved, allow the solution to cool slowly to room temperature.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of ice-cold ethanol and allow them to dry.

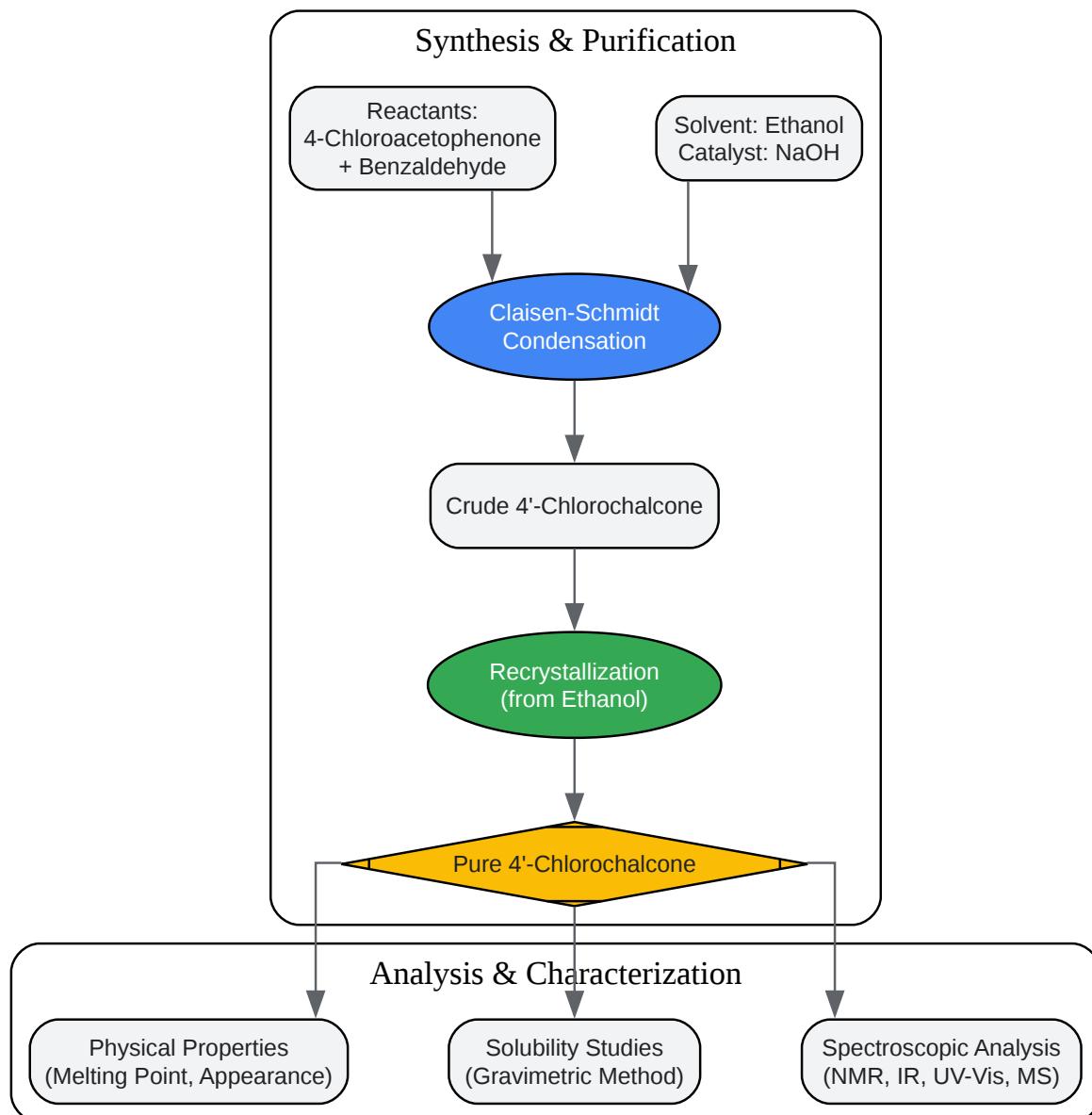
Solubility Determination (Gravimetric Method)

A gravimetric method can be employed to determine the solubility of **4'-chlorochalcone** in various solvents at different temperatures.[19]

- Apparatus: A constant temperature water bath, sealed flasks, analytical balance.
- Procedure:
 - Add an excess amount of **4'-chlorochalcone** to a known volume of the selected solvent in a sealed flask.
 - Place the flask in a constant temperature water bath and stir for an extended period (e.g., 5 hours) to ensure equilibrium is reached.[19]
 - Stop stirring and allow the solution to settle for several hours (e.g., 2 hours) to let undissolved solid precipitate.[19]
 - Carefully withdraw a known volume of the clear supernatant solution.
 - Evaporate the solvent from the withdrawn sample completely.
 - Weigh the remaining solid residue.
 - Calculate the solubility based on the mass of the residue and the volume of the supernatant taken. Repeat this process at various temperatures.[19]

Visualizations

Diagrams are provided below to illustrate key workflows and molecular information.



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Caption: Experimental workflow for the synthesis and characterization of **4'-chlorochalcone**.

Caption: Molecular structure and key properties of **4'-chlorochalcone**.

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